

# An In-depth Technical Guide on the Safety and Handling of Terconazole-d4

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## Compound of Interest

Compound Name: Terconazole-d4

Cat. No.: B15142694

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Disclaimer: This guide has been compiled using safety data for the non-deuterated parent compound, Terconazole. Specific safety and handling data for **Terconazole-d4** is not readily available. It is standard practice in chemical safety to handle isotopically labeled compounds, such as **Terconazole-d4**, with the same precautions as the parent compound. The user must review the complete Safety Data Sheet (SDS) provided by the supplier before handling this material.<sup>[1]</sup> This product is for research use only and not for human or veterinary diagnostic or therapeutic use.<sup>[1]</sup><sup>[2]</sup>

## Hazard Identification and Classification

Terconazole is classified as a hazardous substance. Researchers must be aware of its potential health effects. The substance is labeled according to the Globally Harmonized System (GHS) with the following classifications:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[2]</sup>
- Skin Irritation: Causes skin irritation.<sup>[2]</sup><sup>[3]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[2]</sup><sup>[3]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[2]</sup><sup>[3]</sup>
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.
- Chronic Aquatic Toxicity: May cause long-lasting harmful effects to aquatic life.<sup>[2]</sup><sup>[3]</sup>

GHS Hazard Pictograms:

- GHS07 (Exclamation Mark)[\[2\]](#)
- GHS08 (Health Hazard)

Signal Word: Warning

## Quantitative Safety and Stability Data

The following tables summarize the available quantitative data for Terconazole.

**Table 1: Toxicological Data**

Parameter	Value	Species	Route	Reference
Acute Toxicity Estimate (ATE)	500 mg/kg	-	Oral	
No-Observed-Teratogenicity-Level	40 mg/kg/day	Rat	Oral	<a href="#">[4]</a> <a href="#">[5]</a>
No-Observed-Teratogenicity-Level	20 mg/kg/day	Rabbit	Oral	<a href="#">[4]</a>
No Impairment of Fertility Level	40 mg/kg/day	Rat	Oral	<a href="#">[4]</a> <a href="#">[5]</a>

**Table 2: Physical and Chemical Properties**

Property	Value	Reference
Purity	≥98%	[1]
UV/Vis Maximum Absorption (λ <sub>max</sub> )	246 nm	[1]
Appearance	Crystalline solid	[1]
Boiling Point	Undetermined	[2]
Flash Point	Not applicable	[2]
Solubility in Ethanol	~1 mg/ml	[1]
Solubility in DMSO	~2 mg/ml	[1]
Solubility in Dimethyl Formamide (DMF)	~5 mg/ml	[1]

**Table 3: Storage and Stability**

Condition	Recommendation	Stability	Reference
Storage Temperature	-20°C	≥4 years	[1]
Aqueous Solution Storage	Not recommended for more than one day	-	[1]
General Storage	Store in a well-ventilated, dry place in a tightly closed container.[3]	Stable under normal conditions.	[3]

## Experimental Protocols and Handling

Detailed experimental safety protocols are proprietary. However, based on the available safety data, a standard workflow for handling **Terconazole-d4** in a research setting can be established.

## Personal Protective Equipment (PPE)

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Wear eye and face protection.
- Body Protection: Wear protective clothing.

## Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area. Both local exhaust and general room ventilation are typically required.[3]

## Safe Handling Practices

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.
- Keep away from sources of ignition and take precautionary measures against static discharge.[2]
- Avoid prolonged or repeated exposure.[2]

## Emergency and First Aid Procedures

### First Aid Measures

- Ingestion: If swallowed, immediately call a doctor or poison control center.[2] Rinse mouth.
- Skin Contact: Immediately wash with water and soap and rinse thoroughly.[2] If skin irritation persists, call a physician.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[3]

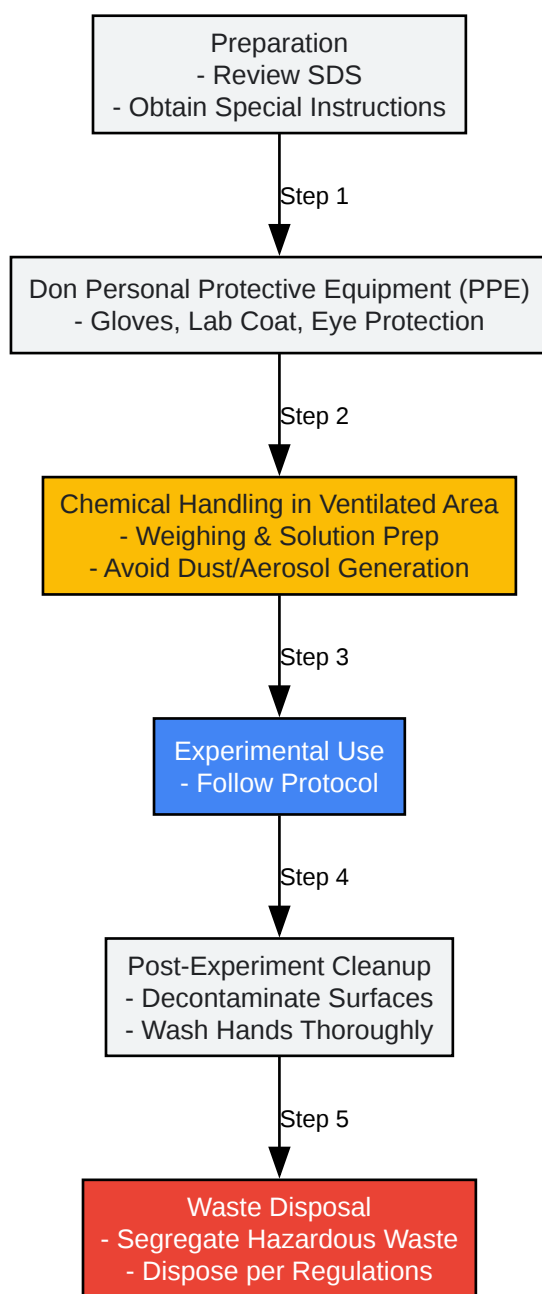
- Inhalation: Remove person to fresh air and keep comfortable for breathing. In case of unconsciousness, place the patient in a stable side position for transportation.[\[2\]](#)

## Spill and Disposal Procedures

- Spill Containment: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[\[3\]](#)
- Environmental Precautions: Do not allow the substance to enter sewers or surface/ground water.[\[2\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#)

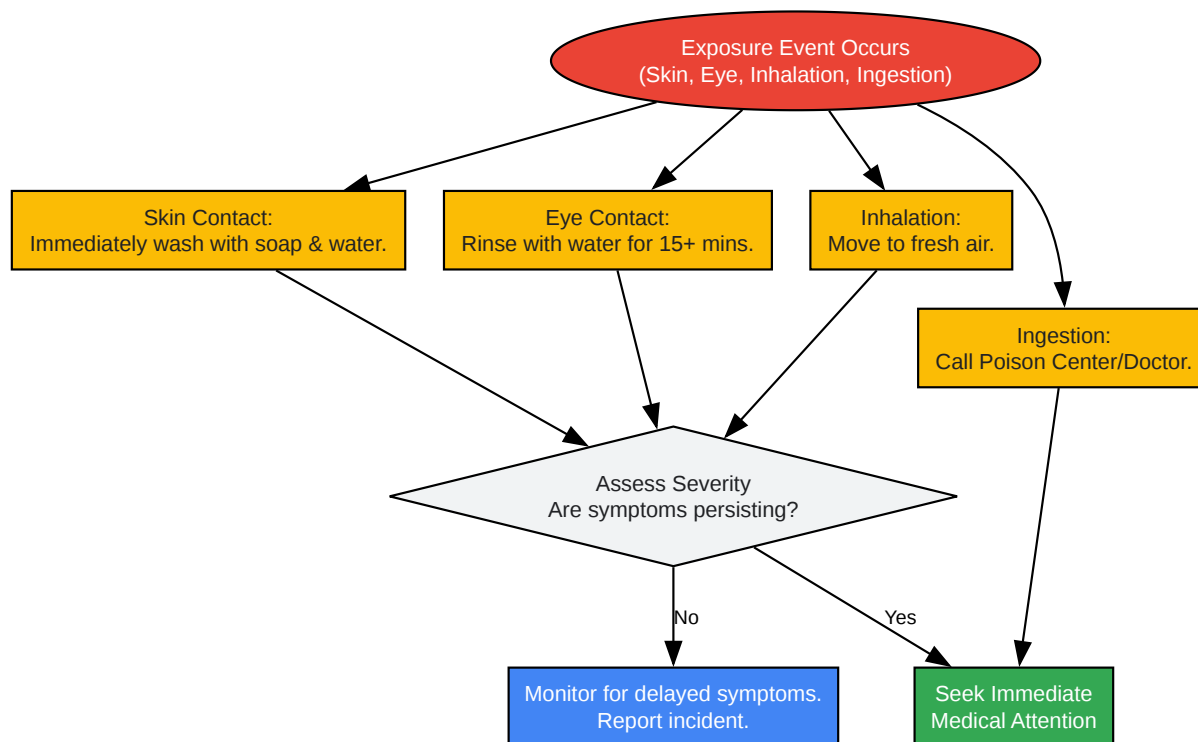
## Visualized Workflows and logical Relationships

The following diagrams illustrate key processes for handling and responding to incidents involving **Terconazole-d4**.



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Caption: Experimental Workflow for Safe Handling.



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